

Thiamphenicol glycinate solubility in DMSO and ethanol for experiments

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Compound of Interest

Compound Name: *Thiamphenicol Glycinate*

Cat. No.: *B1213343*

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Technical Support Center: Thiamphenicol Glycinate

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility and experimental use of **Thiamphenicol Glycinate** in DMSO and ethanol.

Frequently Asked Questions (FAQs)

Q1: What is **Thiamphenicol Glycinate** and what is its primary mechanism of action?

Thiamphenicol is a broad-spectrum bacteriostatic antibiotic, and a methyl-sulfonyl analogue of chloramphenicol.[1][2] Its glycinate form is a water-soluble prodrug designed for parenteral administration. The primary mechanism of action for thiamphenicol is the inhibition of protein synthesis in bacteria.[3][4] It achieves this by binding to the 50S subunit of the bacterial ribosome, which in turn blocks the peptidyl transferase activity responsible for forming peptide bonds between amino acids.[4] This disruption of protein synthesis ultimately halts bacterial growth and proliferation.[4]

Q2: How should I store **Thiamphenicol Glycinate** powder and its stock solutions?

For long-term storage, **Thiamphenicol Glycinate** powder should be kept at 4°C, sealed, and protected from moisture and light.[2][5] Once dissolved into a stock solution, it is recommended

to aliquot and store at -20°C for up to one month or at -80°C for up to six months to avoid repeated freeze-thaw cycles.[1][5]

Q3: Can I use **Thiamphenicol Glycinate** for in vivo experiments?

Yes, **Thiamphenicol Glycinate** is used in in vivo studies. Specific protocols for preparing solutions for animal administration often involve creating a stock solution in DMSO first, and then diluting it with co-solvents such as PEG300, Tween-80, and saline to ensure solubility and biocompatibility.[5] It is recommended to prepare working solutions for in vivo experiments freshly on the day of use.[5]

Solubility Data

The solubility of Thiamphenicol and its glycinate ester can vary based on the specific form of the compound and the solvent used. Below is a summary of available solubility data.

Compound	Solvent	Solubility	Notes
Thiamphenicol Glycinate Hydrochloride	DMSO	250 mg/mL (555.89 mM)	Ultrasonic assistance may be needed. Hygroscopic DMSO can negatively impact solubility; use newly opened DMSO.[5]
Thiamphenicol	DMSO	~30 mg/mL	[6]
Thiamphenicol	DMSO	≥15.55 mg/mL	
Thiamphenicol	DMSO	71 mg/mL (199.31 mM)	Use of fresh DMSO is recommended as moisture can reduce solubility.[1]
Thiamphenicol	Ethanol	~200 µg/mL	[6]
Thiamphenicol	Ethanol	≥7.09 mg/mL	Ultrasonic assistance may be required.[7]
Thiamphenicol	Ethanol	50 mg/mL	[8]

Troubleshooting Guide

Issue: My **Thiamphenicol Glycinate** is not fully dissolving in the solvent.

- Solution 1: Use Sonication. Applying ultrasonic energy can help break down solute particles and enhance dissolution.[\[5\]](#)[\[7\]](#)
- Solution 2: Gentle Heating. In some cases, gentle warming of the solution can increase the solubility of the compound. However, be cautious about the thermal stability of **Thiamphenicol Glycinate**.
- Solution 3: Use Fresh Solvent. For DMSO, its hygroscopic nature means it can absorb moisture from the air, which can significantly decrease the solubility of **Thiamphenicol Glycinate**.[\[1\]](#)[\[5\]](#) Always use newly opened or properly stored anhydrous DMSO.

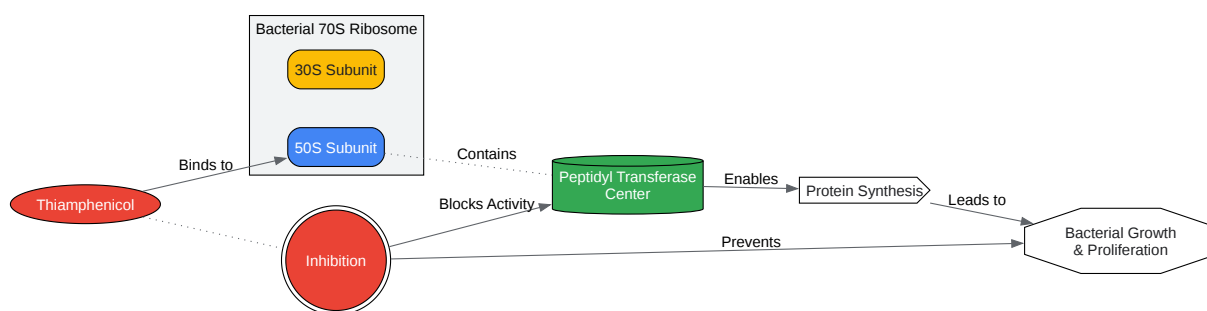
Issue: The compound precipitates out of solution after cooling or dilution.

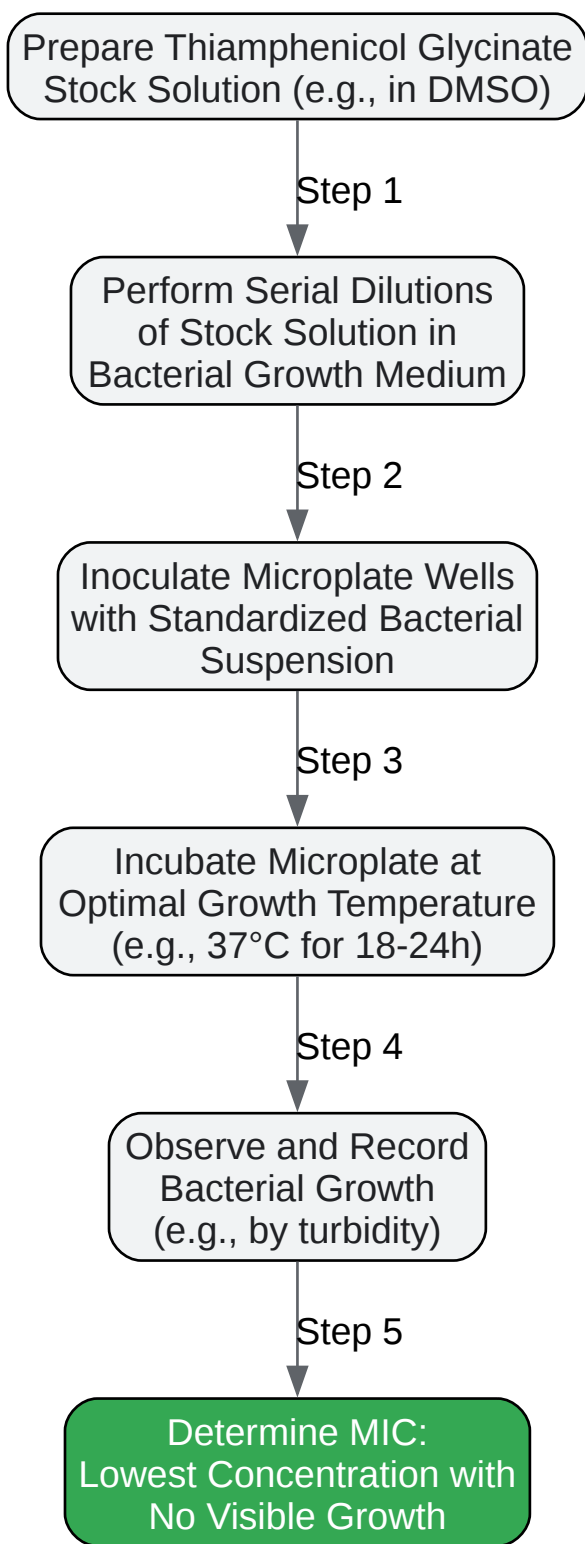
- Solution 1: Re-dissolve with Assistance. If precipitation occurs upon cooling, gentle heating and sonication may be required to bring the compound back into solution.
- Solution 2: Adjust Solvent Composition for Aqueous Solutions. When preparing aqueous working solutions from a DMSO stock, it is crucial to dilute the stock solution with the aqueous buffer of choice gradually while mixing.[\[6\]](#) For some applications, using co-solvents like PEG300 or SBE- β -CD can help maintain solubility in aqueous media.[\[5\]](#)
- Solution 3: Prepare Fresh. For aqueous solutions, it is often recommended not to store them for more than one day to avoid precipitation and degradation.[\[6\]](#)

Experimental Protocols & Visualizations

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Thiamphenicol targets the bacterial ribosome to inhibit protein synthesis. The following diagram illustrates this mechanism.





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